

# Jionoside A1: A Technical Guide to its Physical, Chemical, and Neuroprotective Properties

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## Compound of Interest

Compound Name: Jionoside A1

Cat. No.: B2681928

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## Introduction

**Jionoside A1**, a phenylpropanoid glycoside isolated from the roots of *Rehmannia glutinosa*, has emerged as a compound of significant interest in the field of neuroprotection.<sup>[1][2]</sup> This technical guide provides a comprehensive overview of the physical and chemical properties of **Jionoside A1**, alongside detailed experimental protocols for its isolation and the investigation of its biological activities. A key focus is its role in mitigating ischemia-reperfusion injury through the modulation of cellular signaling pathways, offering valuable insights for researchers in drug discovery and development.

## Physical and Chemical Properties

**Jionoside A1** is a complex natural product with the molecular formula  $C_{36}H_{48}O_{20}$  and a molecular weight of approximately 800.76 g/mol.<sup>[3][4][5]</sup> It is typically obtained as a solid and exhibits solubility in polar solvents such as methanol and water. The purity of isolated **Jionoside A1** is generally high, often in the range of 95-99%, as determined by High-Performance Liquid Chromatography (HPLC).<sup>[4]</sup>

Property	Value	Source
Molecular Formula	C36H48O20	[3][4][5]
Molecular Weight	800.76 g/mol	[4]
CAS Number	120444-60-2	[4][5]
Appearance	Solid	-
Solubility	Soluble in methanol and water.	-
Purity	95-99%	[4]
Computed XLogP3	-1.8	[3]
Topological Polar Surface Area	313 Å <sup>2</sup>	[3]

Table 1: Physical and Chemical Properties of **Jionoside A1**

## Spectral Data

The structural elucidation of **Jionoside A1** is primarily achieved through mass spectrometry (MS) and nuclear magnetic resonance (NMR) spectroscopy.

**Mass Spectrometry:** High-resolution mass spectrometry provides crucial information for the confirmation of **Jionoside A1**'s molecular formula. Common adducts observed include  $[M-H]^-$  at  $m/z$  799.2664 and  $[M+NH_4]^+$  at  $m/z$  818.3067.[3]

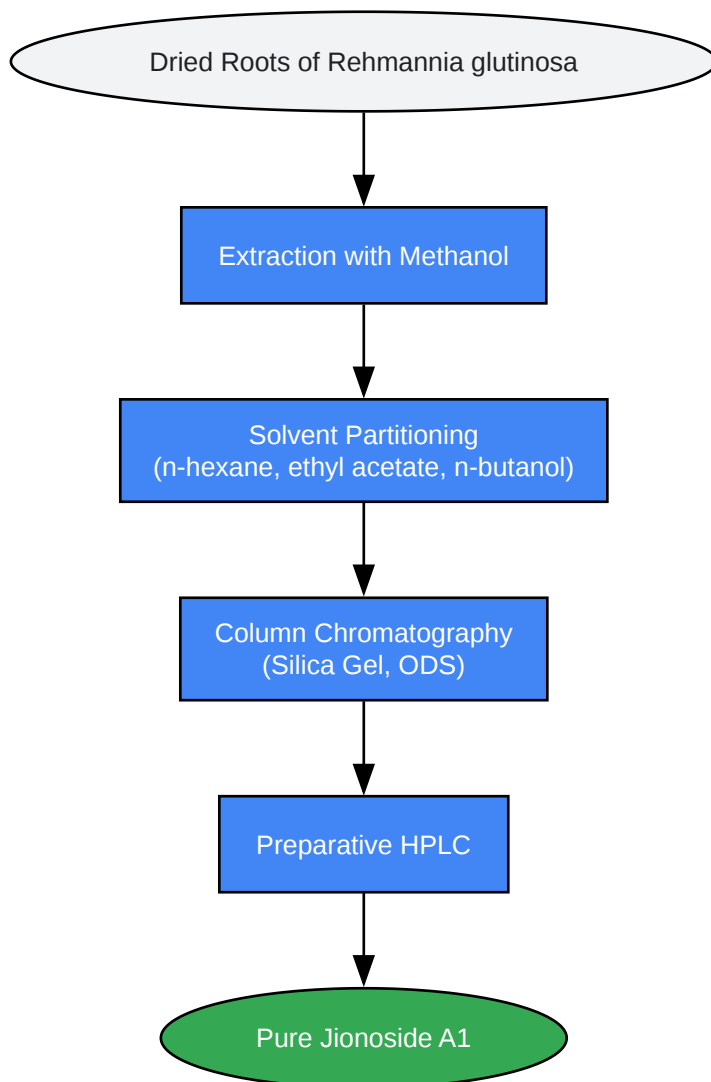
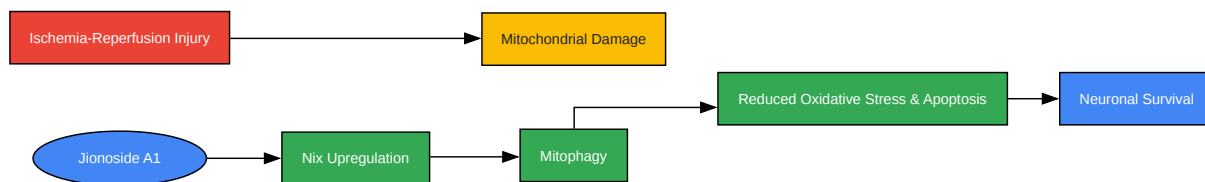
**NMR Spectroscopy:** Detailed <sup>1</sup>H and <sup>13</sup>C NMR data are essential for the complete structural assignment of **Jionoside A1**. While a complete, assigned spectrum from a single source is not readily available in the public domain, the general approach involves the use of 1D (<sup>1</sup>H, <sup>13</sup>C) and 2D (COSY, HSQC, HMBC) NMR experiments.[6][7] Analysis of the chemical shifts and coupling constants of the anomeric protons in the <sup>1</sup>H NMR spectrum helps to identify the sugar moieties and their linkages. The aromatic and olefinic regions of the spectrum provide information about the phenylpropanoid aglycone. <sup>13</sup>C NMR data complements this by identifying the carbon skeleton, including the glycosidic linkages and the carbonyl groups.

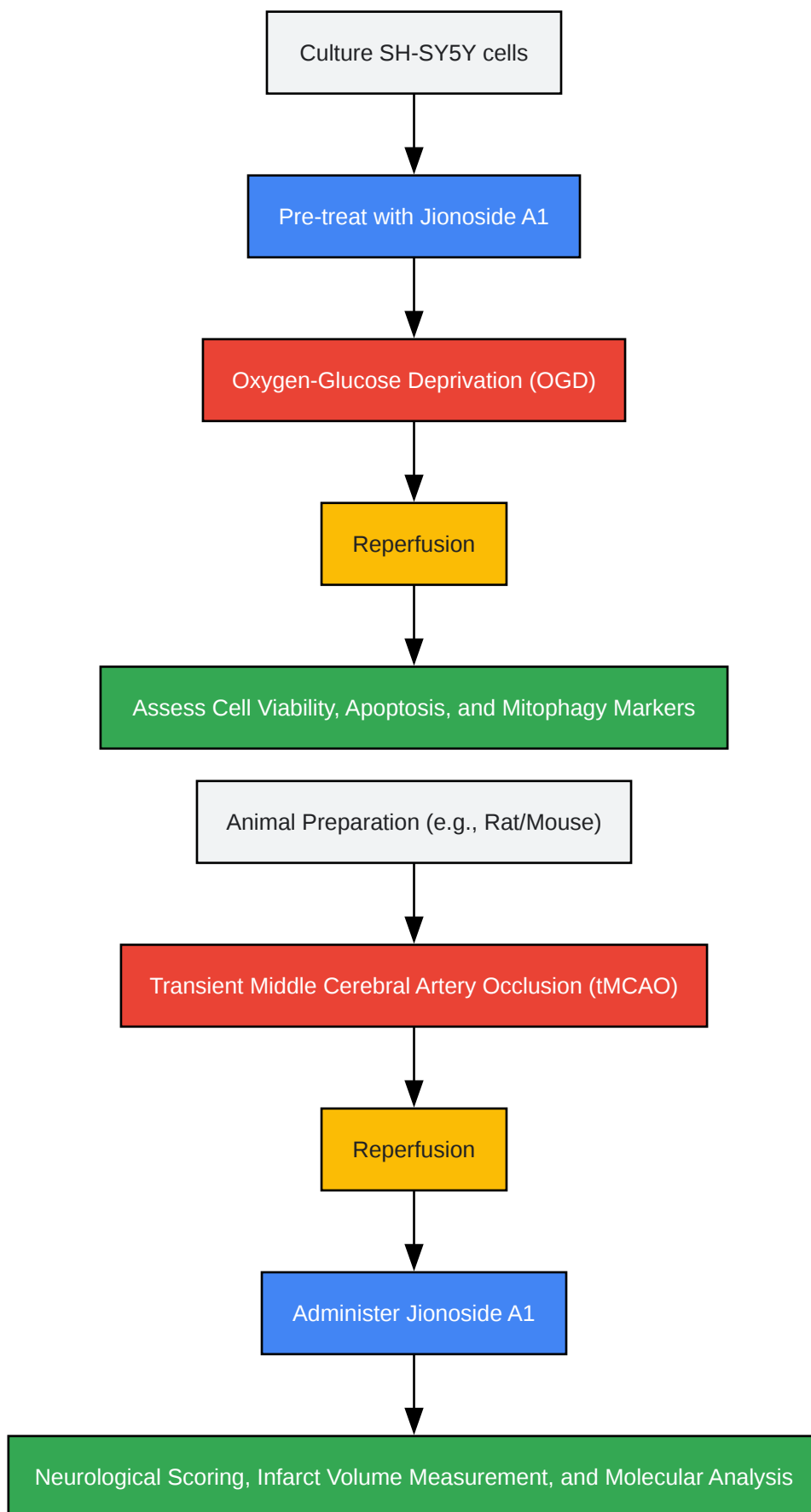
## Biological Activity: Neuroprotection in Ischemic Stroke

**Jionoside A1** has demonstrated significant neuroprotective effects, particularly in the context of ischemic stroke. Research has shown that it can alleviate ischemia-reperfusion injury by promoting mitophagy, the selective degradation of damaged mitochondria.

### Nix-Mediated Mitophagy Signaling Pathway

The primary mechanism of **Jionoside A1**'s neuroprotective action involves the enhancement of Nix-mediated mitophagy. Nix, a mitochondrial outer membrane protein, acts as a receptor for the autophagic machinery, targeting damaged mitochondria for removal. In the context of ischemia-reperfusion injury, the accumulation of dysfunctional mitochondria contributes to cellular damage through the release of reactive oxygen species (ROS) and pro-apoptotic factors. **Jionoside A1** upregulates the expression and activity of Nix, thereby facilitating the clearance of these damaged organelles and preserving neuronal viability.





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